

stability and storage conditions for ethyl cyclopentanecarboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl cyclopentanecarboxylate

Cat. No.: B1329522

[Get Quote](#)

An In-Depth Technical Guide to the Stability and Storage of **Ethyl Cyclopentanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding Ethyl Cyclopentanecarboxylate

Ethyl cyclopentanecarboxylate (CAS No: 5453-85-0) is an ester of cyclopentanecarboxylic acid and ethanol.[1][2] It presents as a colorless to pale yellow liquid with a characteristically fruity odor.[1] With a molecular formula of $C_8H_{14}O_2$ and a molecular weight of approximately 142.20 g/mol, this compound is a versatile intermediate in organic synthesis, finding applications in the development of pharmaceuticals and fragrances.[1][3] Its stability is paramount to ensure the integrity, purity, and performance of downstream products. This guide provides a comprehensive overview of the factors influencing its stability and the optimal conditions for its storage and handling.

Section 1: Chemical Stability and Degradation Pathways

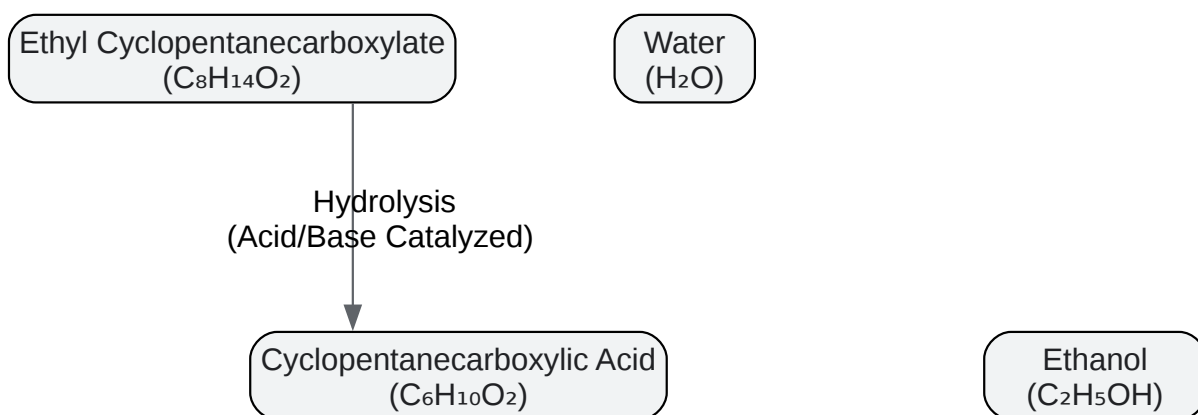
The stability of **ethyl cyclopentanecarboxylate** is generally considered robust under standard conditions.[4] However, like all esters, it is susceptible to specific degradation pathways, primarily hydrolysis and, to a lesser extent, oxidation. Understanding these mechanisms is

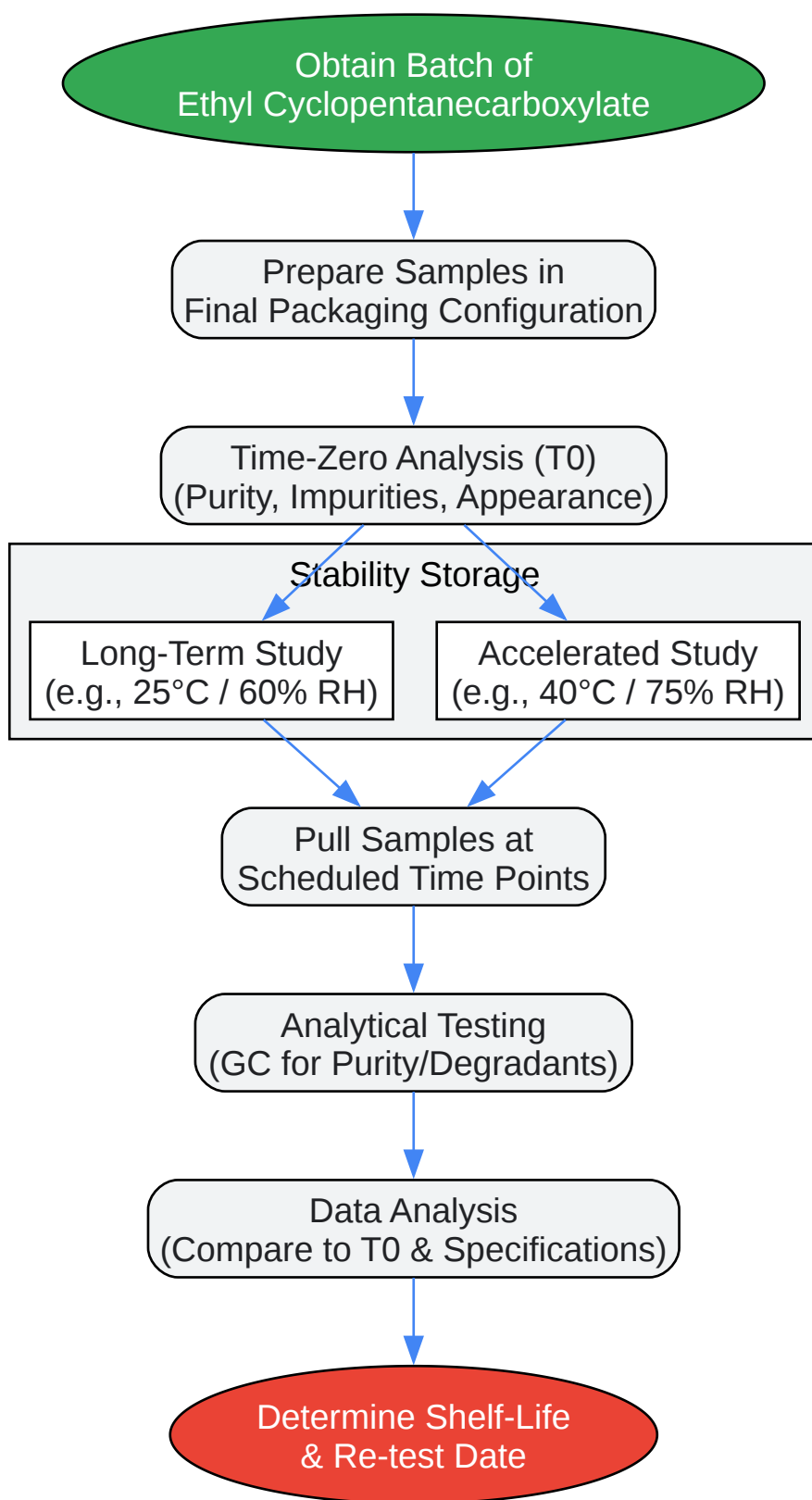
crucial for preventing the formation of impurities and ensuring the compound's long-term viability.

Hydrolysis: The Primary Degradation Concern

The ester functional group is the most reactive site in the **ethyl cyclopentanecarboxylate** molecule. It is susceptible to cleavage by water in a process known as hydrolysis. This reaction, which can be catalyzed by the presence of acids or bases, results in the formation of cyclopentanecarboxylic acid and ethanol.

The presence of even trace amounts of water or acidic/basic residues can initiate this degradation, leading to a decrease in the purity of the material over time. The rate of hydrolysis is significantly influenced by temperature, pH, and water activity.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 5453-85-0: ethyl cyclopentanecarboxylate | CymitQuimica [cymitquimica.com]
- 2. ethyl cyclopentanecarboxylate | 5453-85-0 [chemicalbook.com]
- 3. Ethyl cyclopentanecarboxylate | C₈H₁₄O₂ | CID 79550 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [stability and storage conditions for ethyl cyclopentanecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329522#stability-and-storage-conditions-for-ethyl-cyclopentanecarboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com